

# A Technical Guide to High-Purity Butyl 4-Methylbenzoate for Scientific Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-methylbenzoic acid butyl ester

Cat. No.: B105922

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for researchers and drug development professionals interested in the procurement and application of high-purity butyl 4-methylbenzoate (also known as butyl p-toluate). This document provides a survey of commercial suppliers, detailed technical specifications, and relevant experimental protocols to support its use in a laboratory setting.

## Commercial Availability and Supplier Specifications

High-purity butyl 4-methylbenzoate (CAS No. 19277-56-6) is available from a select number of chemical suppliers. While availability may vary, the companies listed below have been identified as potential sources. Researchers are advised to contact these suppliers directly to obtain the most current certificate of analysis (CoA) for detailed lot-specific purity and impurity profiles.

Supplier	Stated Purity	Product Name(s)	CAS Number
Dayang Chem (Hangzhou) Co., Ltd.	Not Specified	Butyl 4-methylbenzoate	19277-56-6
Shanghai Nianxing Industrial Co., Ltd.	98.0%	Palmitic acid	19277-56-6
ChemSrc	Not Specified	Benzoic acid, 4-methyl-, butyl ester	19277-56-6

Note: The product name "Palmitic acid" listed by Shanghai Nianxing Industrial Co., Ltd. for CAS number 19277-56-6 appears to be an error on the supplier's part. Researchers should verify the product identity before purchase.

## Physicochemical Properties

Property	Value
Molecular Formula	C12H16O2[1]
Molecular Weight	192.25 g/mol [1]
Appearance	White crystal powder[2]
Boiling Point	256°C[2]
Density	0.995 g/cm³[2]
Flash Point	112.237°C[2]
Refractive Index	1.499[2]
Vapor Pressure	0.016 mmHg at 25°C[2]
LogP	2.95030[2]

## Experimental Protocols

### Synthesis of Butyl 4-Methylbenzoate via Fischer Esterification

The synthesis of butyl 4-methylbenzoate can be achieved through the Fischer esterification of 4-methylbenzoic acid with n-butanol, using a strong acid catalyst such as sulfuric acid.

Materials:

- 4-methylbenzoic acid
- n-butanol (in excess, to serve as both reactant and solvent)
- Concentrated sulfuric acid (catalytic amount)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine 4-methylbenzoic acid and an excess of n-butanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and add diethyl ether to dilute the mixture.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent and excess n-butanol, yielding crude butyl 4-methylbenzoate.
- The crude product can be further purified by vacuum distillation.

## Quality Control: GC-MS Analysis

The purity of synthesized or purchased butyl 4-methylbenzoate can be assessed using Gas Chromatography-Mass Spectrometry (GC-MS).

Instrumentation and Conditions (General Example):

- Gas Chromatograph: Agilent 8890 GC system (or equivalent)
- Mass Spectrometer: Agilent 7000D TQ MS system (or equivalent)
- Column: J&W DB-35ms (30 m × 0.25 mm, 0.25 μm) or equivalent<sup>[3]</sup>
- Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min)<sup>[4]</sup>
- Injector Temperature: 250°C<sup>[4]</sup>
- Oven Temperature Program: Initial temperature of 90°C (hold for 0.7 min), ramp up to 280°C at 35°C/min, and hold for 2 min.<sup>[4]</sup>
- MS Transfer Line Temperature: 300°C<sup>[4]</sup>
- Ion Source Temperature: 200°C<sup>[4]</sup>

- Ionization Mode: Electron Impact (EI) at 70 eV[4]
- Scan Range: 50-550 amu[4]

#### Sample Preparation:

- Prepare a dilute solution of the butyl 4-methylbenzoate sample in a suitable solvent such as hexane or dichloromethane.
- Inject an appropriate volume (e.g., 1  $\mu$ L) into the GC-MS system.
- The resulting chromatogram will show a peak corresponding to butyl 4-methylbenzoate, and the mass spectrum of this peak can be used to confirm its identity by comparing it to a reference spectrum from a database like the National Institute of Standards and Technology (NIST) library.[5] Purity can be estimated by the relative area of the main peak.

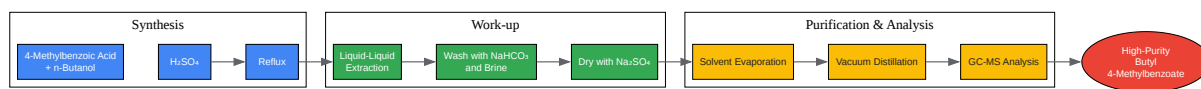
## Applications in Research and Drug Development

While specific applications of butyl 4-methylbenzoate in drug development are not extensively documented in publicly available literature, its structural motif as a substituted benzoate ester suggests potential utility as a building block in medicinal chemistry. Esters are common functional groups in pharmaceuticals, often used as prodrugs to enhance bioavailability or to modify the pharmacokinetic properties of a parent drug.

The 4-methylbenzoyl group can be incorporated into larger molecules to explore structure-activity relationships (SAR) in drug discovery programs. For instance, related benzoate derivatives have been investigated for a range of biological activities.

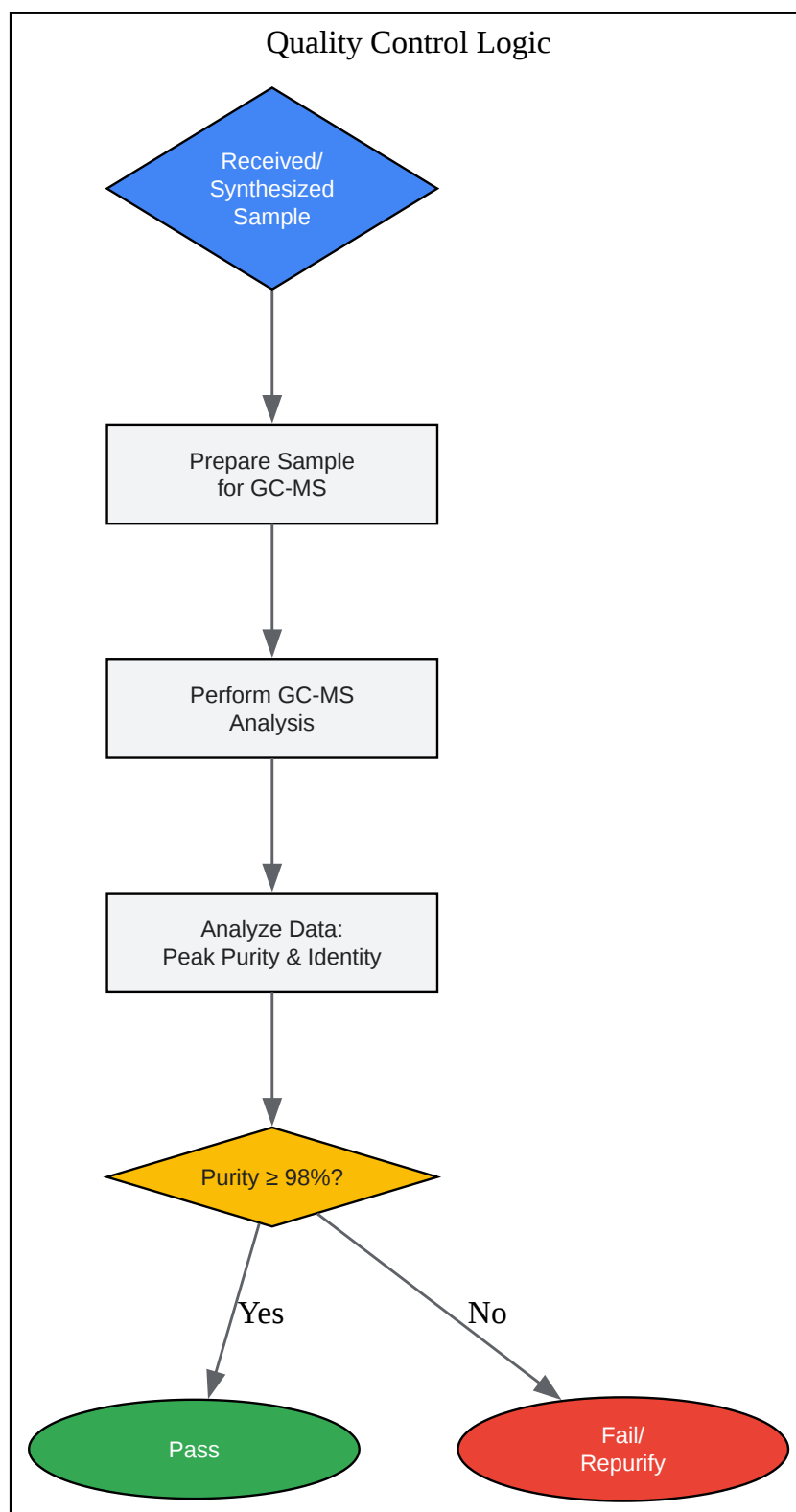
## Visualizing Experimental and Logical Workflows

To aid in the conceptualization of the experimental and quality control processes, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow for Butyl 4-Methylbenzoate.



[Click to download full resolution via product page](#)

Caption: Quality Control Decision Workflow for High-Purity Butyl 4-Methylbenzoate.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methylbenzoic acid butyl ester | C<sub>12</sub>H<sub>16</sub>O<sub>2</sub> | CID 87994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. agilent.com [agilent.com]
- 4. rjstonline.com [rjstonline.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to High-Purity Butyl 4-Methylbenzoate for Scientific Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105922#commercial-suppliers-of-high-purity-butyl-4-methylbenzoate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)